

An In-depth Technical Guide to the Health and Safety of Isobutylcyclopentane

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Compound of Interest

Compound Name: *Isobutylcyclopentane*

Cat. No.: *B1594832*

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This guide provides a comprehensive overview of the health and safety data for **Isobutylcyclopentane** (CAS No. 3788-32-7), tailored for a technical audience. It includes a summary of its physicochemical properties, toxicological profile, and flammability, along with detailed descriptions of the standardized experimental protocols used to determine these characteristics.

Chemical and Physical Properties

Isobutylcyclopentane is a cyclic alkane with the molecular formula C₉H₁₈.^{[1][2]} It is a colorless liquid and is used as a solvent and a chemical intermediate in the synthesis of various organic compounds.^[1]

Table 1: Physical and Chemical Properties of **Isobutylcyclopentane**

Property	Value	Source
Molecular Formula	C9H18	[1][2][3]
Molecular Weight	126.24 g/mol	[1][2][3]
CAS Number	3788-32-7	[1][3][4]
Appearance	Colorless liquid	[1]
Melting Point	-115.22 °C	[1]
Boiling Point	147.97 °C	[1]
Flash Point	31.5 °C	[1]
Density	0.7769 g/cm ³	[1]
Vapor Pressure	4.95 mmHg at 25°C	[1]
Refractive Index	1.4273	[1]

Toxicological Data

Isobutylcyclopentane is classified as harmful if swallowed and is very toxic to aquatic life.[2][3][5] Overexposure may lead to skin and eye irritation and can have anesthetic effects such as drowsiness, dizziness, and headache.[3][6][7]

Table 2: Summary of Toxicological Hazards

Hazard	GHS Classification	Key Findings
Acute Oral Toxicity	Category 4: Harmful if swallowed (H302)	Based on aggregated notifications to the ECHA C&L Inventory.[2][3][5]
Skin Irritation	Not classified, but irritation is a potential hazard.	Overexposure may cause skin irritation.[3][6][7]
Eye Irritation	Not classified, but irritation is a potential hazard.	Overexposure may cause eye irritation.[3][6][7]
Acute Aquatic Toxicity	Category 1: Very toxic to aquatic life (H400)	Based on aggregated notifications to the ECHA C&L Inventory.[2][3][5]
Neurotoxicity	Neurotoxin - Acute solvent syndrome	May have anesthetic effects (drowsiness, dizziness, and headache).[3][6][7][8]

Flammability Data

Isobutylcyclopentane is a flammable liquid.[3]

Table 3: Flammability Hazards

Hazard	GHS Classification	Details
Flammability	Flammable Liquid Category 3 (H226)	Flash Point: 31.5°C.[1][3]

Experimental Protocols

The following sections describe the standardized methodologies likely used to obtain the health and safety data for **Isobutylcyclopentane**. These are based on OECD and ASTM guidelines.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is designed to assess the toxicity of a substance when administered orally in a stepwise procedure.

- Principle: The test substance is administered orally to a group of animals (typically rodents) at one of a series of fixed dose levels (5, 50, 300, and 2000 mg/kg body weight).[9] The absence or presence of mortality in a group of animals determines the next step, allowing for classification of the substance.[9]
- Procedure:
 - A starting dose is selected based on available information.
 - The substance is administered to a group of three female rats by gavage.[9]
 - Animals are observed for mortality and clinical signs of toxicity for up to 14 days.[10]
 - If mortality occurs, the test is repeated with a lower dose. If no mortality occurs, a higher dose is used.[9]
 - The procedure is continued until the dose causing mortality is identified or no mortality is observed at the highest dose level.[11]
- Data Analysis: The results are used to classify the substance according to the Globally Harmonised System (GHS).[12]

Skin Irritation - OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This in vitro test method is used to identify substances that are irritant to the skin.

- Principle: The test substance is applied topically to a reconstructed human epidermis (RhE) model, which mimics the biochemical and physiological properties of the upper layers of human skin.[1][13] Skin irritation is identified by its ability to decrease cell viability below a defined threshold.[14]
- Procedure:

- The test substance is applied to the surface of the RhE tissue.[\[14\]](#)
- After a defined exposure period, the substance is removed by washing.
- The viability of the skin model is assessed using a cell viability assay, such as the MTT assay.[\[14\]](#)
- Data Analysis: If the mean tissue viability is reduced to $\leq 50\%$ of the negative control, the substance is classified as a skin irritant (GHS Category 2).[\[1\]](#)[\[14\]](#)

Acute Eye Irritation - OECD Test Guideline 405 (Acute Eye Irritation/Corrosion)

This in vivo test is used to assess the potential of a substance to cause eye irritation or corrosion.

- Principle: The test substance is applied in a single dose to one eye of an experimental animal (typically an albino rabbit), with the untreated eye serving as a control.[\[15\]](#)[\[16\]](#) The degree of eye irritation/corrosion is evaluated by scoring lesions of the conjunctiva, cornea, and iris at specific intervals.[\[15\]](#)
- Procedure:
 - A small amount of the test substance is instilled into the conjunctival sac of one eye.[\[17\]](#)
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[\[16\]](#)
 - The severity of ocular lesions is scored.
- Data Analysis: The scores are evaluated to determine the irritant potential of the substance. The reversibility of the lesions is also assessed.[\[16\]](#)

Aquatic Toxicity - OECD Test Guideline 203 (Fish, Acute Toxicity Test)

This test is designed to determine the median lethal concentration (LC50) of a substance to fish.

- Principle: Fish are exposed to the test substance added to water at a range of concentrations for a period of 96 hours. Mortalities are recorded at 24, 48, 72, and 96 hours, and the LC50 is calculated at the end of the exposure period.
- Procedure:
 - Groups of fish are exposed to different concentrations of the test substance in a controlled environment.
 - A control group is exposed to water without the test substance.
 - Observations of mortality and any sublethal effects are made and recorded.
- Data Analysis: The LC50, the concentration that is lethal to 50% of the test fish, is determined statistically.

Flammability - ASTM D56 (Standard Test Method for Flash Point by Tag Closed Cup Tester)

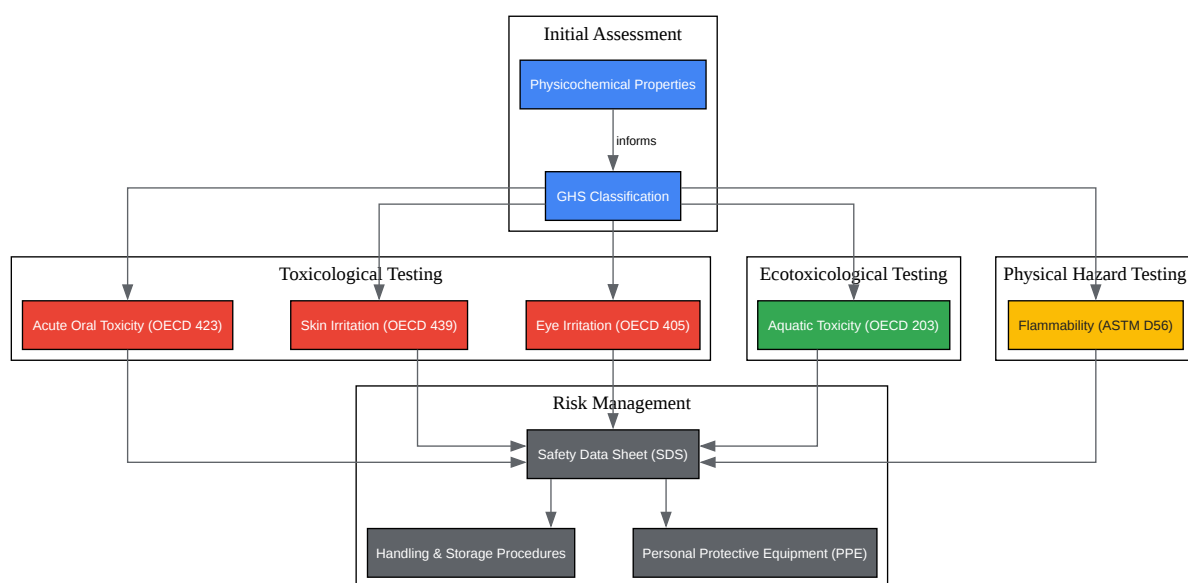
This method is used to determine the flash point of volatile liquids.[\[18\]](#)

- Principle: A sample of the liquid is placed in a closed cup and heated at a controlled rate.[\[18\]](#) A small flame is periodically passed over the opening in the cup. The flash point is the lowest temperature at which the vapors above the liquid ignite.[\[18\]](#)
- Procedure:
 - The sample is placed in the test cup of the Tag Closed Cup Tester.
 - The sample is heated at a slow, constant rate.
 - An ignition source is applied at specified intervals.
- Data Analysis: The temperature at which a flash is observed is recorded as the flash point.

Visualizations

Chemical Hazard Assessment Workflow

The following diagram illustrates a general workflow for assessing the hazards of a chemical substance, incorporating the experimental protocols described above.



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Caption: General workflow for chemical hazard assessment.

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